

Physical properties of 4-Ethoxyphenyl chloroacetate (melting point, boiling point)

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Compound of Interest

Compound Name: 4-Ethoxyphenyl chloroacetate

Cat. No.: B051365

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A Technical Guide to the Physical Properties of 4-Ethoxyphenyl Chloroacetate

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Ethoxyphenyl chloroacetate (CAS No. 119929-85-0) is an aromatic ester of significant interest within the fields of chemical synthesis and drug development.[1] As with any chemical entity destined for rigorous application, a thorough understanding of its physical properties is paramount for its synthesis, purification, formulation, and quality control. This technical guide provides a comprehensive overview of the key physical properties of **4-Ethoxyphenyl chloroacetate**, namely its melting and boiling points. While specific experimentally determined values for this compound are not readily available in published literature, this document details the standardized experimental protocols for their determination.

Chemical Identity

Property	Value	Source
IUPAC Name	(4-Ethoxyphenyl) 2-chloroacetate	[1]
CAS Number	119929-85-0	[1]
Chemical Formula	C ₁₀ H ₁₁ ClO ₃	[1]
Synonyms	2-Chloroacetic acid (4-ethoxyphenyl) ester, (4-ethoxyphenyl) 2-chloroethanoate	[1]

Physical Properties: Melting and Boiling Points

Precise melting and boiling points are critical indicators of a substance's purity.[2][3] For pure crystalline solids, the melting point is a sharp, well-defined temperature at which the substance transitions from a solid to a liquid state.[2] Similarly, the boiling point of a pure liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[4] The presence of impurities typically leads to a depression and broadening of the melting point range and an elevation of the boiling point.[4]

As of the latest literature review, specific numerical values for the melting and boiling points of **4-Ethoxyphenyl chloroacetate** have not been reported. However, based on the properties of structurally similar aromatic esters, it is anticipated to be a solid at room temperature with a distinct melting point and a boiling point that would likely require vacuum distillation to prevent decomposition.

Experimental Protocols for Determination of Physical Properties

The following sections detail the standard laboratory procedures for the experimental determination of the melting and boiling points of a solid organic compound such as **4-Ethoxyphenyl chloroacetate**.

Determination of Melting Point

The melting point of a solid organic compound is typically determined using a capillary melting point apparatus.[5]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or DigiMelt)[5]
- Capillary tubes (sealed at one end)[5][6]
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: A small sample of the crystalline **4-Ethoxyphenyl chloroacetate** is finely ground into a powder using a mortar and pestle to ensure uniform heat distribution.[2]
- Capillary Tube Loading: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end. A sample height of 1-2 mm is typically sufficient.[6]
- Apparatus Setup: The loaded capillary tube is placed into the heating block of the melting point apparatus.[5]
- Approximate Melting Point Determination: A rapid heating rate (approximately 10-20 °C per minute) is initially used to determine an approximate melting range.[5]
- Accurate Melting Point Determination: A fresh sample is prepared and the apparatus is allowed to cool to at least 20 °C below the approximate melting point. The sample is then heated at a much slower rate (1-2 °C per minute) to allow for thermal equilibrium.[5]
- Observation and Recording: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded. This range represents the melting point of the sample. For a pure compound, this range should be narrow (0.5-1.0 °C).

Determination of Boiling Point (Micro Method)

For small quantities of a liquid or a molten solid, the boiling point can be determined using a micro-boiling point or Thiele tube method.^[7]

Apparatus:

- Thiele tube or a small beaker with high-boiling mineral oil^[4]^[7]
- Small test tube (e.g., 6 x 50 mm) or fusion tube^[4]
- Capillary tube (sealed at one end)^[4]^[7]
- Thermometer
- Bunsen burner or heating mantle

Procedure:

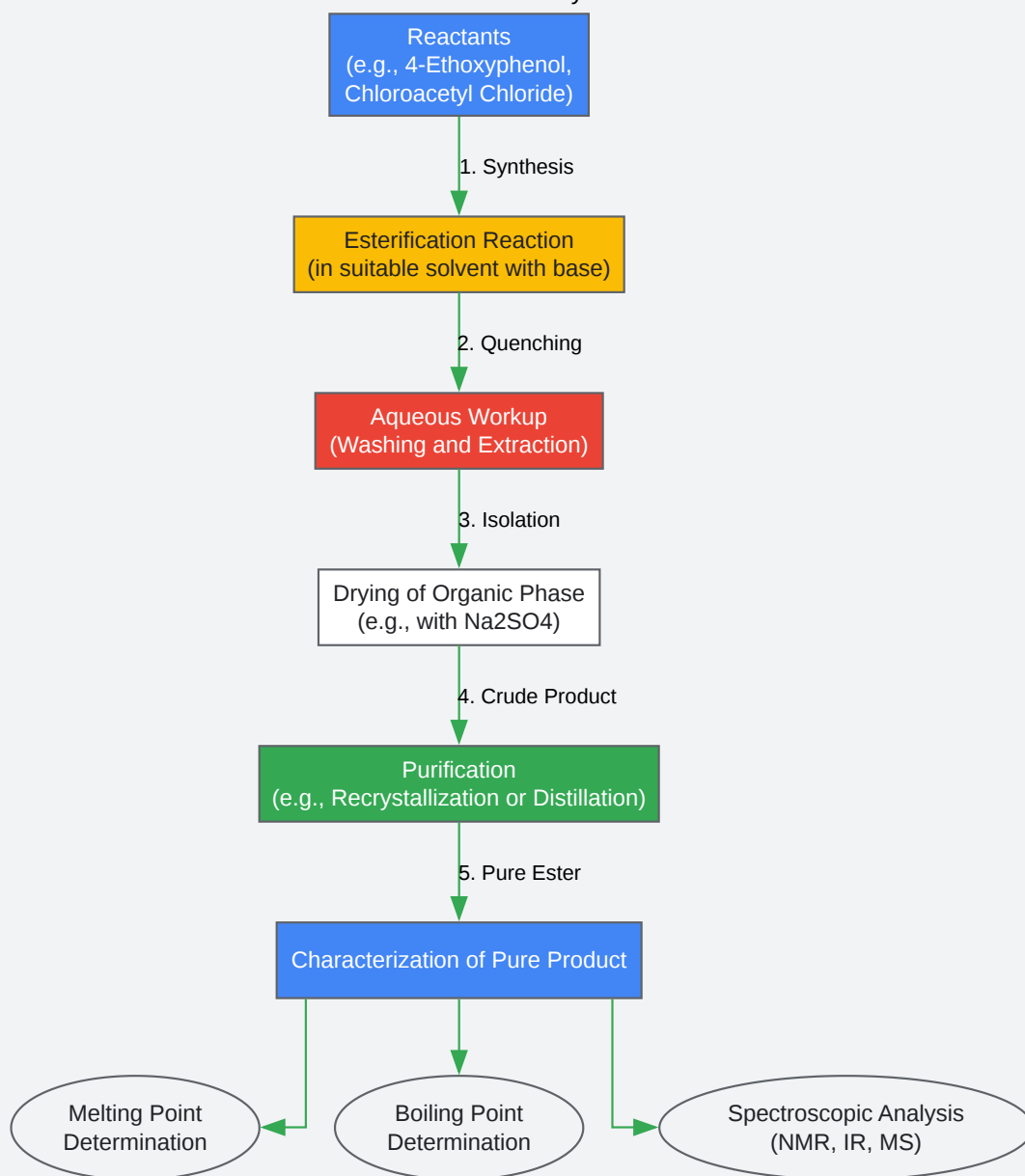
- Sample Preparation: A few drops of the liquid **4-Ethoxyphenyl chloroacetate** (if liquid at room temperature) or the molten compound are placed into the small test tube.
- Capillary Inversion: A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.^[7]
- Apparatus Assembly: The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then immersed in the Thiele tube's oil bath.^[4]
- Heating: The oil bath is heated gently. As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
- Observation: Upon reaching the boiling point, a continuous and rapid stream of bubbles will emerge from the open end of the capillary tube.^[4] At this point, the heating is discontinued.
- Recording the Boiling Point: The liquid will begin to cool, and the rate of bubbling will decrease. The exact temperature at which the bubbling ceases and the liquid is drawn back

into the capillary tube is recorded as the boiling point.^{[4][7]} This is the temperature at which the vapor pressure of the substance equals the atmospheric pressure.

Synthesis and Purification Workflow

The synthesis of an aromatic ester like **4-Ethoxyphenyl chloroacetate** typically involves the reaction of a phenol with a chloroacetylating agent. The subsequent purification is crucial to obtain a compound with sharp physical properties.

General Workflow for Aromatic Ester Synthesis and Characterization

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Caption: General workflow for the synthesis, purification, and characterization of an aromatic ester.

Conclusion

While the specific melting and boiling points for **4-Ethoxyphenyl chloroacetate** are not documented in readily accessible scientific literature, this guide provides the established and reliable experimental protocols for their determination. For researchers and professionals in drug development, the accurate measurement of these physical properties is a fundamental step in the characterization and quality assessment of this and other novel chemical entities. The provided workflow and experimental details serve as a practical reference for laboratory practice.

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